

Safe Disposal of BC-11 Hydrobromide: A Procedural Guide

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Compound of Interest

Compound Name: BC-11 hydrobromide

Cat. No.: B605969

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical compounds like **BC-11 hydrobromide** are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the safe disposal of **BC-11 hydrobromide**, in line with established safety protocols.

BC-11 hydrobromide is recognized as a selective urokinase (uPA) inhibitor.[1] Due to its chemical nature, it is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Therefore, adherence to strict disposal procedures is critical. The primary directive for the disposal of **BC-11 hydrobromide** is to entrust it to a licensed and approved waste disposal facility.[2]

Chemical and Physical Properties of BC-11 Hydrobromide

A summary of the key quantitative data for **BC-11 hydrobromide** is presented below, offering a quick reference for laboratory personnel.

Property	Value
Molecular Weight	290.97 g/mol
Molecular Formula	C ₈ H ₁₁ BN ₂ O ₂ S·HBr
CAS Number	443776-49-6
Solubility in DMSO	Up to 100 mM
Solubility in Water	Up to 20 mM (with gentle warming)
Storage Temperature	-20°C

Data sourced from various suppliers and safety data sheets.

Hazard Identification and Safety Precautions

According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, **BC-11 hydrobromide** is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[2\]](#)
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[2\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[\[2\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[2\]](#)
- P273: Avoid release to the environment.[\[2\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)
- P330: Rinse mouth.[\[2\]](#)

- P391: Collect spillage.[\[2\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

Step-by-Step Disposal Protocol for BC-11 Hydrobromide

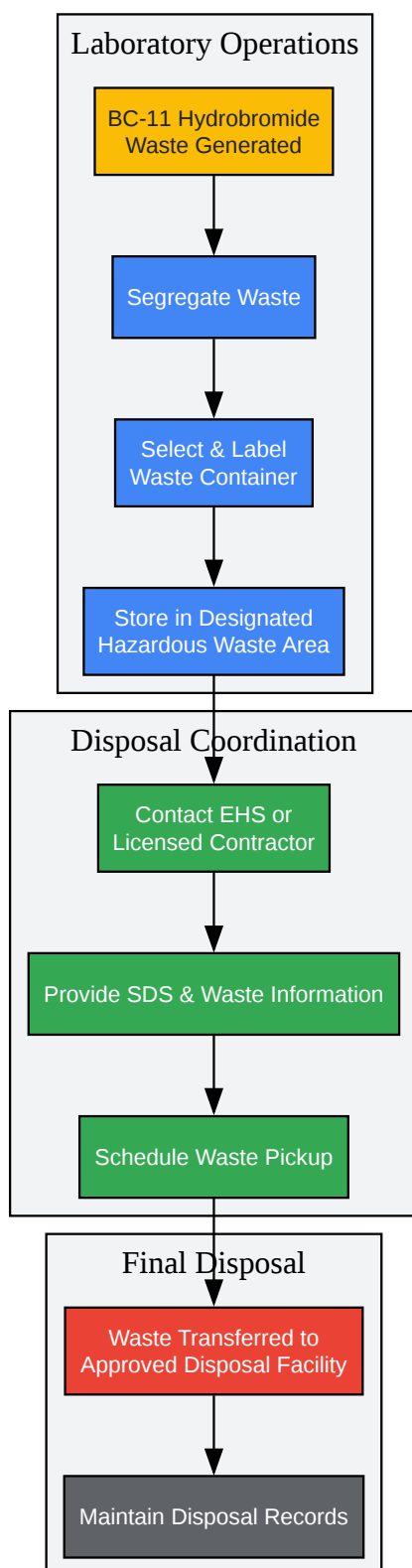
The following protocol outlines the necessary steps for the safe handling and disposal of **BC-11 hydrobromide** waste in a laboratory setting, ensuring compliance with safety regulations.

- Segregation of Waste:
 - Isolate all waste materials containing **BC-11 hydrobromide**, including unused product, contaminated consumables (e.g., pipette tips, gloves, vials), and solutions.
 - Do not mix **BC-11 hydrobromide** waste with other chemical waste streams unless compatibility has been verified.
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for the collection of **BC-11 hydrobromide** waste.
 - The container must be compatible with the chemical properties of the compound.
 - Ensure the original label on any reused container is completely defaced and the new waste label is clearly visible and accurately filled out.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste: **BC-11 hydrobromide**" and include the relevant hazard symbols (e.g., harmful, environmentally hazardous).
 - Indicate the approximate concentration and quantity of the waste.
- Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
- This area should be secure, well-ventilated, and away from drains and sources of ignition.
- Arrangement for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **BC-11 hydrobromide** waste.
 - Provide the contractor with the Safety Data Sheet (SDS) for **BC-11 hydrobromide** to ensure they have all necessary information for safe handling and transport.
- Documentation:
 - Maintain a record of the amount of **BC-11 hydrobromide** waste generated and the date of its transfer to the disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **BC-11 hydrobromide**.



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Caption: Workflow for the safe disposal of **BC-11 hydrobromide**.

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References

- 1. scbt.com [scbt.com]
- 2. BC11 hydrobromide|MSDS [dcchemicals.com]
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